Inter-laboratory comparison of 2,2-Dimethyloctane analysis

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Compound of Interest		
Compound Name:	2,2-Dimethyloctane	
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An Inter-laboratory Comparison of **2,2-Dimethyloctane** Analysis by Gas Chromatography-Mass Spectrometry

This guide presents a hypothetical inter-laboratory comparison for the analysis of **2,2-Dimethyloctane**, a volatile organic compound. The study is designed to assess the proficiency of participating laboratories in quantifying this analyte and to illustrate a framework for such comparative studies, which are crucial for ensuring data reliability and consistency across different testing facilities.

Introduction

Inter-laboratory comparisons (ILCs) and proficiency testing (PT) are essential components of a robust quality assurance system for analytical laboratories.[1][2] They provide an objective means to assess a laboratory's performance against that of its peers and a pre-established reference value. This process helps identify potential analytical issues, validate measurement capabilities, and ultimately ensures the accuracy and reliability of reported data.[1] This guide outlines a simulated ILC focused on the quantification of **2,2-Dimethyloctane** in a standardized sample matrix.

The performance of laboratories in such studies is often evaluated using statistical measures like the z-score, which compares a laboratory's result to the consensus mean of all participants.[3][4] A z-score between -2.0 and +2.0 is generally considered satisfactory.[3]

Experimental Protocols

A detailed experimental protocol was provided to all participating laboratories to minimize variability arising from different methodologies. The core analytical technique is Gas Chromatography-Mass Spectrometry (GC-MS), a widely used and effective method for the analysis of volatile organic compounds.[5][6]

2.1. Sample Preparation

- A stock solution of **2,2-Dimethyloctane** (CAS: 15869-87-1) was prepared in methanol at a concentration of 1000 µg/mL.[7]

- Test samples were prepared by spiking a clean solvent matrix (hexane) with the **2,2-Dimethyloctane** stock solution to a final target concentration of 10 µg/mL.

- Each participating laboratory received a set of three replicate test samples, along with a blank matrix sample.

2.2. GC-MS Instrumentation and Parameters

- Gas Chromatograph: Agilent 7890B GC System or equivalent.

- Mass Spectrometer: Agilent 5977A MSD or equivalent.

- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column.

- Inlet: Splitless mode, 250°C.

- Injection Volume: 1 µL.

- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.

- Oven Temperature Program:

  - Initial temperature: 40°C, hold for 2 minutes.

  - Ramp: 10°C/min to 200°C.

- Hold: 5 minutes at 200°C.

- Mass Spectrometer Parameters:

  - Ionization Mode: Electron Ionization (EI) at 70 eV.

  - Source Temperature: 230°C.

  - Quadrupole Temperature: 150°C.

  - Scan Range: m/z 40-300.

  - Quantification Ion: m/z 57 (primary), m/z 43, 71 (qualifiers).

2.3. Quality Control

- A five-point calibration curve was generated using standards with concentrations ranging from 1 µg/mL to 20 µg/mL. A correlation coefficient (r^2) of ≥0.995 was required.

- A method blank was analyzed to ensure no background contamination.

- A laboratory control sample (LCS) at 10 µg/mL was analyzed with each batch, with acceptance criteria of 80-120% recovery.
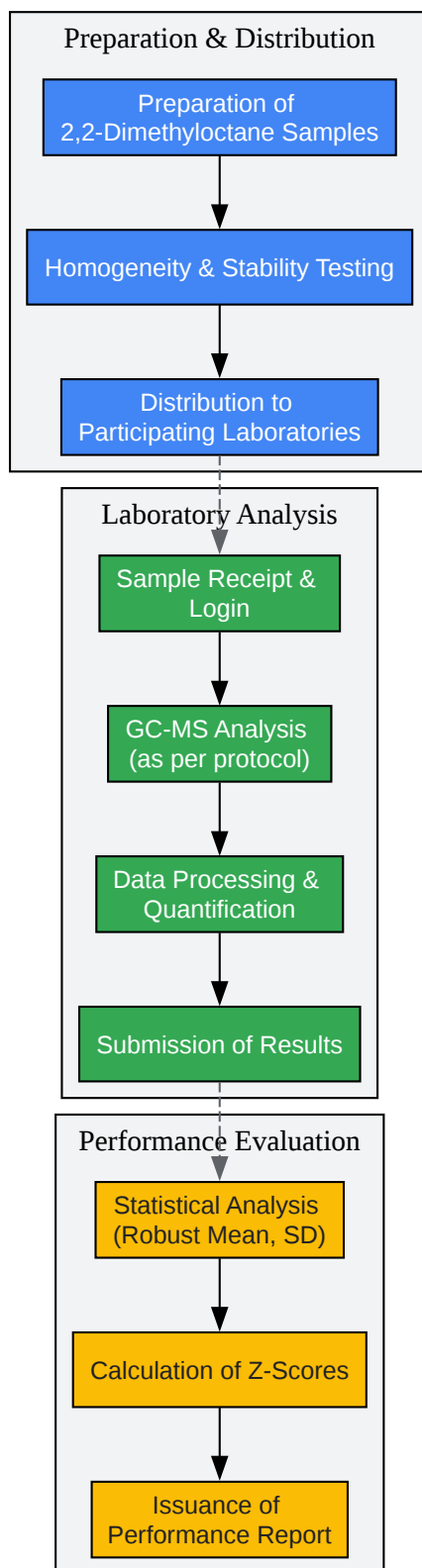
Data Presentation

The following table summarizes the quantitative results submitted by the participating laboratories. The assigned value for the test samples was determined as the robust mean of all submitted results. Z-scores were calculated for each laboratory to assess their performance relative to the consensus value.

Laboratory ID	Reported Concentration (μg/mL)	Mean Concentration (μg/mL)	Standard Deviation	Recovery (%)	Z-Score	Performance
Lab-01	10.1, 10.3, 10.2	10.20	0.10	102.0	0.59	Satisfactory
Lab-02	9.8, 9.9, 9.7	9.80	0.10	98.0	-0.59	Satisfactory
Lab-03	10.5, 10.6, 10.4	10.50	0.10	105.0	1.47	Satisfactory
Lab-04	9.2, 9.4, 9.3	9.30	0.10	93.0	-2.06	Unsatisfactory
Lab-05	9.9, 10.1, 10.0	10.00	0.10	100.0	0.00	Satisfactory
Lab-06	10.8, 10.7, 10.9	10.80	0.10	108.0	2.35	Unsatisfactory
Assigned Value (Robust Mean)	10.00					
Normalized Inter-lab SD	0.34					

Note: This data is for illustrative purposes only.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for this inter-laboratory comparison, from the distribution of samples to the final performance evaluation.

Preparation & Distribution

Preparation of
2,2-Dimethyloctane Samples

↓

Homogeneity & Stability Testing

↓

Distribution to
Participating Laboratories

Laboratory Analysis

Sample Receipt &
Login

↓

GC-MS Analysis
(as per protocol)

↓

Data Processing &
Quantification

↓

Submission of Results

Performance Evaluation

Statistical Analysis
(Robust Mean, SD)

↓

Calculation of Z-Scores

↓

Issuance of
Performance Report

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Caption: Workflow for the inter-laboratory comparison of **2,2-Dimethyloctane** analysis.

Conclusion

This guide outlines a simulated inter-laboratory comparison for the analysis of **2,2-Dimethyloctane**. The results highlight the importance of standardized protocols and robust statistical evaluation in assessing laboratory performance. While the data presented is hypothetical, it demonstrates the process by which proficiency testing can identify analytical discrepancies and promote a higher standard of quality and consistency among laboratories. Regular participation in such programs is a critical activity for any laboratory seeking to produce reliable and defensible analytical data.

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